

# Application Note: Identification of Ergothioneine using Liquid Chromatography-Mass Spectrometry

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## Compound of Interest

Compound Name: *Thuringione*

Cat. No.: *B1254089*

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## Introduction

Ergothioneine (EGT) is a naturally occurring amino acid derivative containing a sulfur atom on the imidazole ring of histidine.[1][2][3] It is biosynthesized by fungi and certain bacteria and is obtained by humans and animals through their diet.[3] Ergothioneine is a potent antioxidant and cytoprotectant, and there is growing interest in its potential therapeutic applications for conditions associated with oxidative stress and inflammation.[4] Liquid chromatography-mass spectrometry (LC-MS) is a highly sensitive and specific technique for the identification and quantification of ergothioneine in various biological and commercial matrices.[2][5] This application note provides a detailed protocol for the identification of ergothioneine using LC-MS/MS.

## Principle

This method utilizes reversed-phase or hydrophilic interaction liquid chromatography (HILIC) to separate ergothioneine from other components in a sample matrix. The separated ergothioneine is then introduced into a mass spectrometer, where it is ionized, typically using electrospray ionization (ESI). The protonated molecule (precursor ion) is then subjected to collision-induced dissociation (CID) to generate characteristic product ions. The detection of

these specific precursor-to-product ion transitions provides a high degree of confidence in the identification and quantification of ergothioneine.

## Experimental Protocols

### Sample Preparation

The following are general protocols for the extraction of ergothioneine from different matrices. Optimization may be required for specific sample types.

#### a) Extraction from Cosmetic Products (Creams and Toners)

This protocol is adapted from a method for determining L-ergothioneine in cosmetics.[\[6\]](#)[\[7\]](#)

- **Sample Weighing:** Accurately weigh approximately 1.0 g of the cosmetic sample into a 50 mL polypropylene centrifuge tube.
- **Extraction:** Add 10 mL of methanol to the tube.
- **Vortexing and Sonication:** Vortex the sample for 5 minutes to ensure thorough mixing. Following this, sonicate the sample for 30 minutes in an ultrasonic bath.
- **Centrifugation:** Centrifuge the sample at 10,000 rpm for 10 minutes.
- **Filtration:** Filter the supernatant through a 0.22  $\mu$ m nylon syringe filter into an LC-MS vial for analysis.

#### b) Extraction from Mushroom Samples

This protocol is a modification of a published method for ergothioneine recovery from dried mushroom powder.[\[8\]](#)

- **Sample Weighing:** Weigh 100 mg of dried and powdered mushroom sample into a 15 mL centrifuge tube.
- **Extraction Solvent Preparation:** Prepare an extraction solvent of 1:4 (v/v) aqueous methanol.
- **Extraction:** Add 10 mL of the extraction solvent to the mushroom powder.

- Vortexing: Vortex the mixture vigorously for 20 minutes.
- Centrifugation: Centrifuge the sample at 3650 x g for 20 minutes.[8]
- Filtration: Filter the supernatant through a 0.22 µm PTFE syringe filter into an LC-MS vial for analysis.

## Liquid Chromatography-Mass Spectrometry (LC-MS/MS) Analysis

The following are representative LC-MS/MS conditions. These may need to be optimized for the specific instrument and column used.

### a) Chromatographic Conditions

Parameter	Condition 1: HILIC	Condition 2: Reversed-Phase
Column	Waters CORTECS UPLC HILIC (or equivalent)	Kromacil C18 (3.5 µm, 100 x 2.1 mm) (or equivalent)[8]
Mobile Phase A	Water with 0.1% Formic Acid	Water with 0.1% Formic Acid[8]
Mobile Phase B	Acetonitrile with 0.1% Formic Acid[6][7]	Acetonitrile[8]
Gradient	Isocratic with 85% B[6][7]	A 15-minute gradient starting with 30% A, increasing to 50% A over 10 minutes, and then returning to initial conditions.[8]
Flow Rate	0.4 mL/min	0.2 mL/min[8]
Column Temperature	35 °C	25 °C[8]
Injection Volume	1-5 µL	5 µL

### b) Mass Spectrometry Conditions

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive <sup>[8]</sup>
Capillary Voltage	2.3 - 3.5 kV
Source Temperature	120 - 150 °C
Desolvation Gas Temperature	350 - 500 °C
Cone Gas Flow	40 - 50 L/hr
Desolvation Gas Flow	800 - 1000 L/hr
Collision Gas	Argon
Acquisition Mode	Multiple Reaction Monitoring (MRM)

## Data Presentation

Table 1: Quantitative Data for Ergothioneine Analysis in Cosmetics<sup>[6]</sup><sup>[7]</sup>

Parameter	Value
Linear Range	5 - 200 ng/mL
Correlation Coefficient ( $r^2$ )	> 0.999
Limit of Detection (LOD)	25 - 50 µg/kg
Limit of Quantitation (LOQ)	50 - 100 µg/kg
Recovery	85.3% - 96.2%
Relative Standard Deviation (RSD)	0.84% - 2.08%

Table 2: Mass Spectrometric Parameters for Ergothioneine Identification

Compound	Precursor Ion (m/z)	Product Ion(s) (m/z)	Collision Energy (eV)
Ergothioneine	230.1	186.1, 127.1	20-35

Note: The precursor ion corresponds to  $[M+H]^+$  for ergothioneine. The product ion at  $m/z$  186.1 is a characteristic fragment.[5] Collision energy should be optimized for the specific instrument.

## Mandatory Visualizations

### Experimental Workflow

Caption: Experimental workflow for ergothioneine identification.

### Ergothioneine Signaling Pathways

#### 1. Nrf2/ARE Antioxidant Response Pathway

Caption: Ergothioneine activates the Nrf2/ARE pathway.

#### 2. Anti-inflammatory Signaling via AP-1 and MAPK Pathways

Caption: Ergothioneine's anti-inflammatory mechanism.

## Conclusion

This application note provides a comprehensive framework for the identification of ergothioneine using liquid chromatography-mass spectrometry. The detailed protocols for sample preparation and LC-MS/MS analysis, along with the quantitative data and visual representations of the experimental workflow and signaling pathways, offer a valuable resource for researchers, scientists, and drug development professionals. The high sensitivity and specificity of this method make it well-suited for the accurate detection and quantification of ergothioneine in a variety of sample matrices.

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## References

- 1. mdpi.com [mdpi.com]

- 2. Determination of L-Ergothioneine in Cosmetics Based on Ultraperformance Liquid Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The biology of ergothioneine, an antioxidant nutraceutical - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Simultaneous determination of ergothioneine, selenoneine, and their methylated metabolites in human blood using ID-LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
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